

Application Notes and Protocols: Oral Gavage of L-152804 in Rats

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Compound of Interest

Compound Name: L 152804

Cat. No.: B1673691

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Introduction

L-152804 is a potent and selective, non-peptide antagonist of the Neuropeptide Y (NPY) Y5 receptor.^{[1][2]} It is orally active and has demonstrated the ability to penetrate the brain, making it a valuable tool for investigating the physiological roles of the Y5 receptor, particularly in the regulation of food intake and energy homeostasis.^{[1][2]} NPY is a powerful stimulant of food intake, and the Y5 receptor subtype is believed to be a key mediator of this effect.^{[1][3][4]} These application notes provide a detailed protocol for the oral administration of L-152804 to rats for studying its effects on feeding behavior.

Data Summary

The following tables summarize the in vitro binding affinities and in vivo effects of L-152804.

Table 1: In Vitro Receptor Binding Affinity of L-152804

Receptor	Species	Ki (nM)
Y5	Human	26
Y5	Rat	31
Y1	Human	>10,000
Y2	Human	>10,000
Y4	Human	>10,000

Data compiled from Kanatani et al. (2000).[1]

Table 2: Effect of Oral Administration of L-152804 on Food Intake in Rats

Dosage (mg/kg)	Administration Route	Effect	Model
10	Oral	Significantly inhibited food intake	bPP-induced feeding in satiated rats
10-30	Oral	Dose-dependent inhibition of hyperphagia	[D-Trp34]NPY-induced hyperphagia

Data compiled from Kanatani et al. (2000) and Sato et al. (2008) as cited in ResearchGate.[1]
[2]

Experimental Protocols

Protocol 1: Preparation of L-152804 for Oral Gavage

This protocol describes the preparation of a suspension of L-152804 suitable for oral administration to rats. As L-152804 is a non-peptide small molecule, a common vehicle for oral gavage is a suspension in a vehicle such as 0.5% carboxymethylcellulose (CMC) in water.

Materials:

- L-152804 powder

- 0.5% (w/v) Carboxymethylcellulose (CMC), low viscosity
- Sterile, deionized water
- Mortar and pestle or homogenizer
- Magnetic stirrer and stir bar
- Analytical balance
- Volumetric flasks and graduated cylinders

Procedure:

- Calculate the required amount of L-152804 and vehicle. The volume for oral gavage in rats should not exceed 10 mL/kg of body weight.^{[5][6]} For a 10 mg/kg dose in a 300g rat, you would need 3 mg of L-152804. If the dosing volume is 5 mL/kg, the final volume would be 1.5 mL, and the concentration would be 2 mg/mL.
- Prepare the 0.5% CMC vehicle. Dissolve 0.5 g of CMC in 100 mL of sterile, deionized water. Stir using a magnetic stirrer until the CMC is fully dissolved. This may take some time.
- Weigh the L-152804. Accurately weigh the calculated amount of L-152804 powder using an analytical balance.
- Create a suspension.
 - Method A (Mortar and Pestle): Place the weighed L-152804 powder in a clean mortar. Add a small volume of the 0.5% CMC vehicle and triturate with the pestle to form a smooth paste. Gradually add the remaining vehicle while continuing to mix until a homogenous suspension is formed.
 - Method B (Homogenizer): Place the weighed L-152804 powder in a suitable container. Add the full volume of the 0.5% CMC vehicle and homogenize according to the manufacturer's instructions until a uniform suspension is achieved.
- Store the suspension. Store the suspension at 4°C and protect it from light. It is recommended to prepare the suspension fresh daily. Before each use, ensure the

suspension is thoroughly mixed to guarantee uniform dosing.

Protocol 2: Oral Gavage Administration of L-152804 to Rats

This protocol outlines the standard procedure for administering the prepared L-152804 suspension to rats via oral gavage. This procedure should only be performed by trained personnel.

Materials:

- Prepared L-152804 suspension
- Rat scale for accurate body weight measurement
- Appropriately sized gavage needle (16-18 gauge, 2-3 inches long with a ball-tip for adult rats)[\[7\]](#)
- Syringe (1-3 mL, depending on the dosing volume)
- 70% ethanol for disinfection

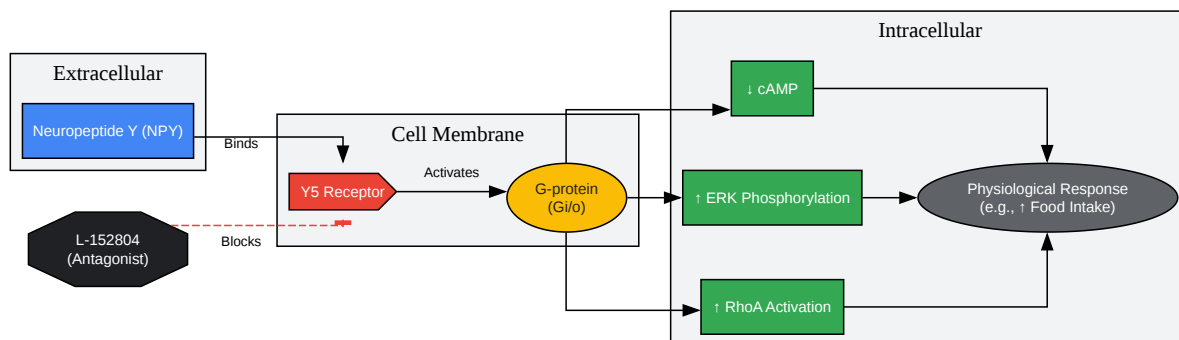
Procedure:

- Animal Handling and Restraint:
 - Gently handle the rat to minimize stress.
 - Securely restrain the rat to prevent movement. One common method is to hold the rat near the thoracic region while supporting the lower body.
- Dose Calculation and Syringe Preparation:
 - Weigh the rat immediately before dosing to ensure accurate dose calculation.
 - Calculate the required volume of the L-152804 suspension based on the rat's body weight and the desired dosage.

- Draw the calculated volume into the syringe and attach the gavage needle. Ensure there are no air bubbles in the syringe.
- Gavage Needle Insertion:
 - Gently extend the rat's head back to straighten the path to the esophagus.
 - Insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it gently along the roof of the mouth.
 - The needle should pass smoothly down the esophagus. The rat may exhibit swallowing reflexes. Do not force the needle. If resistance is met, withdraw the needle and re-attempt.
- Substance Administration:
 - Once the needle is correctly positioned in the stomach (the pre-measured length from the tip of the nose to the last rib can be used as a guide), slowly administer the L-152804 suspension over 2-3 seconds.[\[5\]](#)
- Post-Administration:
 - Gently withdraw the gavage needle.
 - Return the rat to its cage and monitor for any signs of distress, such as labored breathing or leakage of the substance from the mouth or nose, for at least 10-15 minutes.[\[5\]](#)

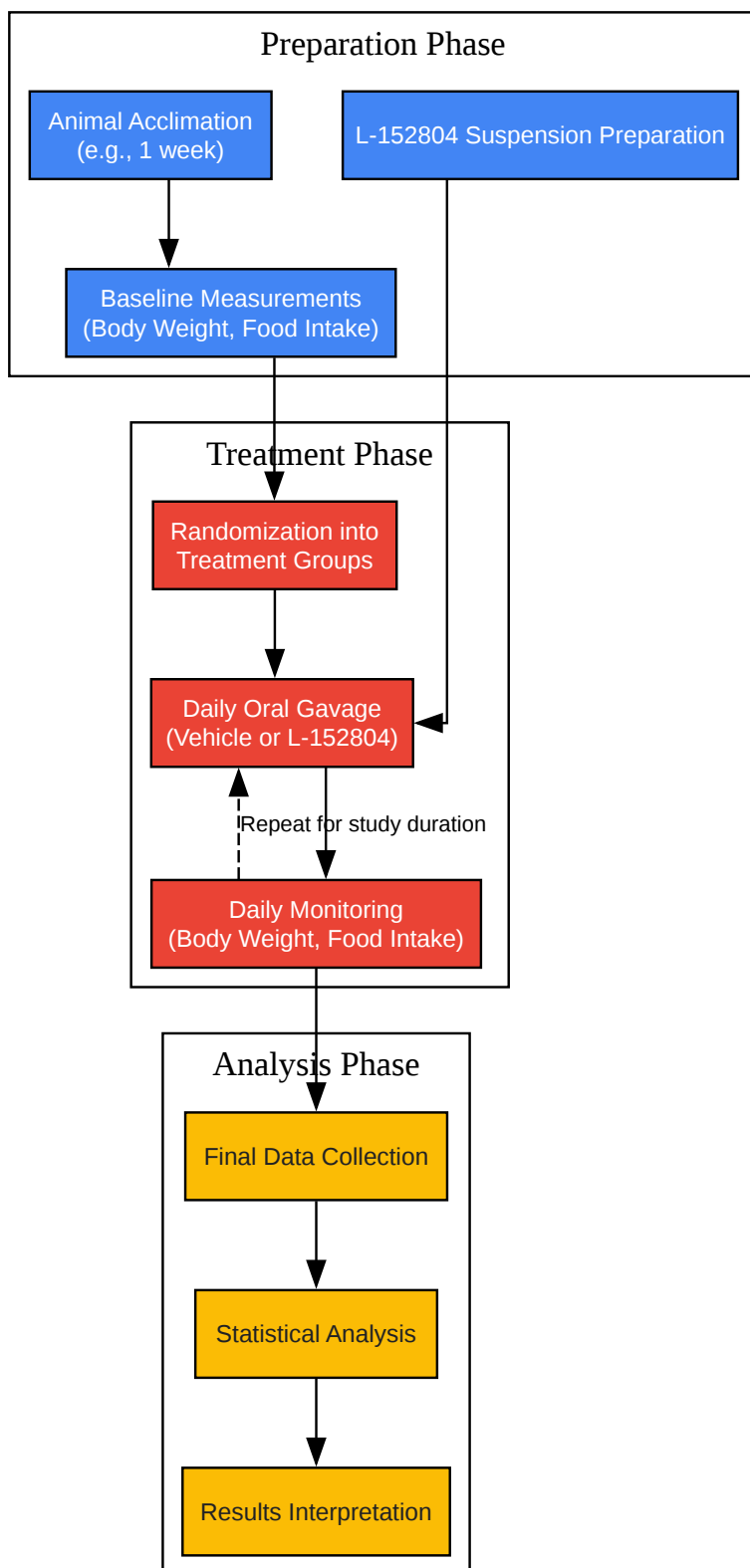
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of the NPY Y5 receptor and a typical experimental workflow for an oral gavage study in rats.



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Caption: NPY Y5 Receptor Signaling Pathway.



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Caption: Experimental Workflow for Oral Gavage Study.

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